

# Application of Variolink in Pediatric Dentistry: A Research Perspective

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## Compound of Interest

Compound Name: Variolink

Cat. No.: B1169904

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## Introduction

**Variolink**, a line of esthetic luting composites, has established a strong presence in restorative dentistry for the permanent cementation of ceramic and composite resin restorations.[1][2][3][4] Its formulations, available in dual-cure (**Variolink** Esthetic DC) and light-cure (**Variolink** Esthetic LC) versions, are recognized for their excellent esthetics, high bond strength, and user-friendly handling characteristics.[1][2][3][4] While extensively studied and documented for applications in permanent dentition, its use in pediatric dentistry, specifically with primary teeth, is less reported in scientific literature. This document aims to provide detailed application notes and protocols for the research use of **Variolink** in pediatric dentistry, drawing upon existing data for resin cements and the principles of adhesive bonding to primary tooth structures.

Primary teeth present unique challenges for adhesive procedures due to their distinct structural and morphological characteristics, including a thinner and more prismatic enamel, and dentin with higher permeability and lower mineral content compared to permanent teeth. Therefore, protocols must be adapted to ensure optimal and durable bonding.

## Key Research Applications in Pediatric Dentistry

Based on the properties of **Variolink** and the clinical needs in pediatric dentistry, the primary research applications include:

- **Cementation of Prefabricated Zirconia Crowns:** Zirconia crowns are increasingly used for the restoration of severely decayed primary molars and incisors due to their superior esthetics

and durability. **Variolink** Esthetic DC is a suitable luting agent for these restorations.

- **Cementation of Composite Strip Crowns:** Strip crowns are a common esthetic solution for the restoration of primary anterior teeth. While often filled with composite restorative material, the use of a luting cement like **Variolink** Esthetic LC can be explored for bonding the pre-formed celluloid crown to the tooth structure.
- **Bonding of Esthetic Inlays and Onlays:** For cooperative pediatric patients, laboratory-fabricated composite or ceramic inlays and onlays can be a conservative treatment option. **Variolink** would be the luting agent of choice for such restorations.

## Quantitative Data on Bond Strength of Resin Adhesives to Primary Teeth

Direct studies on the bond strength of **Variolink** to primary teeth are not readily available in the reviewed literature. However, studies on other resin adhesive systems provide valuable insights into the bond strengths that can be achieved on primary enamel and dentin. The following table summarizes shear bond strength (SBS) data from various studies on different adhesive systems bonded to primary teeth. This data can serve as a benchmark for researchers investigating the performance of **Variolink** in similar applications.

Adhesive System	Substrate	Mean Shear Bond Strength (MPa)	Standard Deviation (MPa)	Study
Optibond Multiuse Bonding Agent	Primary Dentin	20.5	3.5	<a href="#">[5]</a>
Prisma Universal Bond 3	Primary Dentin	9.1	4.4	<a href="#">[5]</a>
Scotchbond Multi-purpose	Primary Dentin	7.3	3.7	<a href="#">[5]</a>
Optibond Multiuse Bonding Agent	Primary Enamel	9.8	4.4	<a href="#">[5]</a>
Clearfil SE Bond	Bovine Primary Enamel	18.1	N/A	<a href="#">[6]</a>
Clearfil SE Bond	Bovine Primary Dentin	17.8	N/A	<a href="#">[6]</a>
Adper Prompt L Pop	Bovine Primary Enamel	17.5	N/A	<a href="#">[6]</a>
Optibond Solo Plus Self-etch	Bovine Primary Enamel	16.9	N/A	<a href="#">[6]</a>
Single Bond	Primary Enamel	10.45	N/A	<a href="#">[7]</a>
Margin Bond (Enamel bonding agent)	Primary Enamel	8.35	N/A	<a href="#">[7]</a>
Panavia SA Cement Universal (with bonding agent)	Enamel	17.89	5.04	<a href="#">[8]</a>
Panavia SA Cement	Enamel	16.79	4.51	<a href="#">[8]</a>

Universal  
(without bonding  
agent)

Panavia SA

Cement

Universal (with  
bonding agent)

Dentin

9.82

3.04

[8]

Panavia SA

Cement

Universal

(without bonding  
agent)

Dentin

6.55

2.49

[8]

Note: The data presented is from various studies using different methodologies and materials. Direct comparison should be made with caution. The bond strength of **Variolink** to primary teeth may differ.

## Experimental Protocols

The following are detailed protocols for the research application of **Variolink** in pediatric dentistry, based on manufacturer's instructions for **Variolink** Esthetic and general principles of adhesive dentistry adapted for primary teeth.

### Protocol 1: Cementation of Prefabricated Zirconia Crowns in Primary Molars using Variolink Esthetic DC

This protocol outlines the steps for luting a prefabricated zirconia crown to a prepared primary molar.

Materials:

- **Variolink** Esthetic DC System Kit (Ivoclar Vivadent)
  - **Variolink** Esthetic DC (dual-cure luting composite)
  - Adhese Universal (adhesive)

- Monobond Plus (universal primer)
- Phosphoric acid etching gel (37%)
- Zirconia crown of appropriate size
- Air-abrasion device with alumina particles (50 µm)
- Curing light (minimum intensity of 1000 mW/cm<sup>2</sup>)
- Standard dental instruments for isolation, preparation, and finishing

#### Methodology:

- Tooth Preparation:
  - Administer local anesthesia and ensure adequate isolation using a rubber dam.
  - Prepare the primary molar according to the manufacturer's guidelines for the specific zirconia crown system. Ensure smooth, rounded line angles and adequate occlusal and axial reduction.
  - Clean the prepared tooth surface with a fluoride-free pumice slurry and rinse thoroughly.
- Crown Preparation (Internal Surface):
  - Try-in the selected zirconia crown to verify fit.
  - Clean the internal surface of the crown with alcohol and dry with oil-free air.
  - Air-abrade the internal surface of the zirconia crown with 50 µm alumina particles at a pressure of approximately 2 bar (30 psi).
  - Rinse the crown thoroughly and dry with oil-free air.
  - Apply a thin layer of Monobond Plus to the internal surface of the crown and allow it to react for 60 seconds. Disperse with a strong stream of air.
- Tooth Surface Treatment (Adhesive Protocol):

- Enamel and Dentin Etching: Apply 37% phosphoric acid to the enamel margins for 15-30 seconds and to the dentin for a maximum of 15 seconds.
- Rinsing and Drying: Rinse the etchant thoroughly for at least 15 seconds and gently air-dry, leaving the dentin surface visibly moist (avoid desiccation).
- Adhesive Application: Apply a generous amount of Adhese Universal to the entire prepared tooth surface. Agitate the adhesive for 20 seconds.
- Air Thinning: Disperse the adhesive with a gentle stream of oil-free air until a glossy, immobile film is visible.
- Light Curing: Light-cure the adhesive layer for 10 seconds.
- Cementation:
  - Dispense **Variolink** Esthetic DC directly into the prepared zirconia crown.
  - Seat the crown onto the prepared tooth with firm, constant pressure.
  - Excess Removal (Tack-Cure Technique): Tack-cure the excess cement at the margins for 2-3 seconds from the buccal and lingual aspects.
  - Carefully remove the gel-like excess cement using a scaler or explorer.
  - Use dental floss to remove excess cement from the interproximal areas.
- Final Curing:
  - Cover the margins with a glycerin gel (e.g., Liquid Strip) to prevent the formation of an oxygen-inhibited layer.
  - Light-cure each surface (buccal, lingual, occlusal, mesial, and distal) for at least 20 seconds.
  - Rinse off the glycerin gel.
- Finishing and Polishing:

- Adjust the occlusion if necessary.
- Finish and polish the margins using appropriate instruments.

## Protocol 2: Restoration of Primary Incisors with Composite Strip Crowns using Variolink Esthetic LC

This protocol describes a method for using a light-cured luting cement to bond a celluloid strip crown filled with composite to a prepared primary incisor.

Materials:

- **Variolink** Esthetic LC System Kit (Ivoclar Vivadent)
  - **Variolink** Esthetic LC (light-cure luting composite)
  - Adhese Universal (adhesive)
- Phosphoric acid etching gel (37%)
- Celluloid strip crowns of appropriate size and shape
- Nanohybrid composite restorative material
- Curing light (minimum intensity of 1000 mW/cm<sup>2</sup>)
- Standard dental instruments for isolation, preparation, and finishing

Methodology:

- Tooth Preparation:
  - Isolate the operating field, preferably with a rubber dam.
  - Remove all carious tooth structure.
  - Prepare the tooth with slight incisal and interproximal reduction to allow for the thickness of the strip crown and composite. A chamfer margin is recommended.

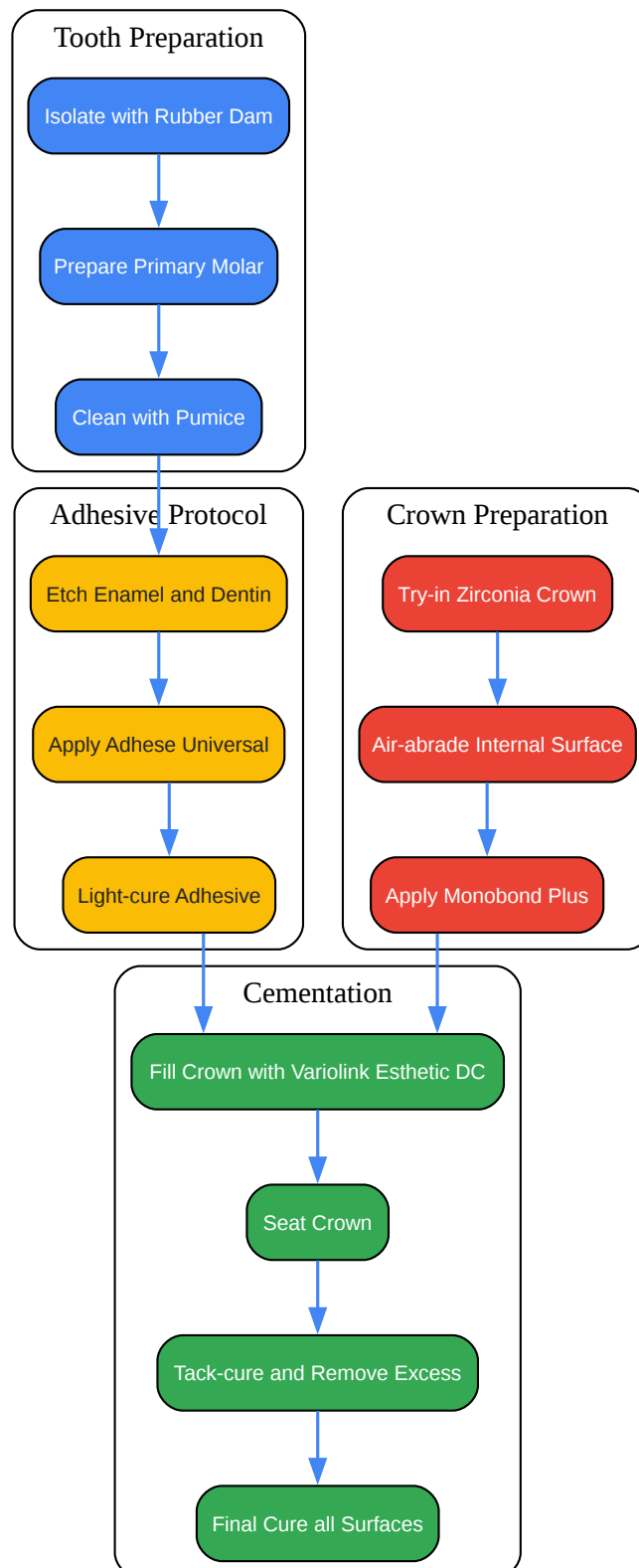
- Strip Crown Selection and Preparation:
  - Select an appropriately sized celluloid strip crown. Trim the cervical margin of the crown to fit the preparation.
  - Create a small vent hole on the lingual aspect of the crown form to allow for the escape of excess material.
- Tooth Surface Treatment (Adhesive Protocol):
  - Etching: Apply 37% phosphoric acid to the enamel and dentin for 15 seconds.
  - Rinsing and Drying: Rinse thoroughly for 15 seconds and gently air-dry, leaving the dentin moist.
  - Adhesive Application: Apply a layer of Adhese Universal to the prepared tooth surface, agitate for 20 seconds, and air-thin to a glossy film.
  - Light Curing: Light-cure the adhesive for 10 seconds.
- Crown Filling and Seating:
  - Fill the strip crown with a nanohybrid composite material, avoiding voids.
  - Apply a thin layer of **Variolink** Esthetic LC to the internal surface of the filled crown or directly onto the prepared tooth.
  - Seat the filled strip crown onto the prepared tooth, ensuring proper alignment. Excess material will extrude through the vent hole and at the margins.
- Curing:
  - Remove gross excess material from the margins.
  - Light-cure the restoration from all aspects (labial, lingual, mesial, and distal) for at least 20 seconds each.
- Finishing:



- Remove the celluloid strip crown form using a scaler or explorer.
- Finish and polish the restoration using finishing burs, discs, and polishing pastes.
- Check the occlusion and make any necessary adjustments.

## Visualizations

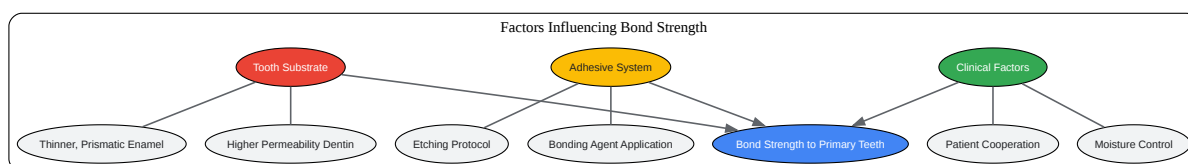
### Experimental Workflow: Cementation of a Pediatric Zirconia Crown



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Caption: Workflow for the cementation of a pediatric zirconia crown using **Variolink** Esthetic DC.

## Logical Relationship: Factors Influencing Bond Strength to Primary Teeth



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Caption: Key factors influencing the bond strength of resin cements to primary teeth.

## Conclusion and Future Research Directions

**Variolink** esthetic luting cements have the potential to be valuable materials in pediatric restorative dentistry, particularly for esthetic restorations such as zirconia and composite strip crowns. The protocols outlined in this document provide a framework for researchers to investigate the clinical performance and bond strength of **Variolink** in the unique environment of the primary dentition.

Future research should focus on in-vitro studies to determine the shear bond strength of **Variolink** Esthetic to primary enamel and dentin, comparing different etching and bonding protocols. Furthermore, well-designed clinical trials are needed to evaluate the long-term clinical success, including retention rates, marginal integrity, and color stability, of restorations cemented with **Variolink** in pediatric patients. Such studies are crucial to establish evidence-based guidelines for the use of this versatile luting system in pediatric dentistry.

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